

Technical Application Guide: AC-264613 in Nociceptive Research

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Compound of Interest

Compound Name: AC-264613

Cat. No.: B1370546

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Executive Summary

This guide details the application of **AC-264613**, a potent and selective non-peptide agonist of Protease-Activated Receptor 2 (PAR2). Unlike traditional peptide agonists (e.g., SLIGRL-NH₂), **AC-264613** offers superior metabolic stability and potency (pEC₅₀ ~ 6.7–7.5), making it a critical tool for elucidating the mechanisms of protease-driven inflammation and nociceptive sensitization.

This document provides validated protocols for solubility management, in vitro calcium mobilization, and in vivo models of hyperalgesia.

Chemical Profile & Handling

Scientific Integrity Note: **AC-264613** is highly hydrophobic. Poor solubility management is the #1 cause of experimental failure (false negatives).

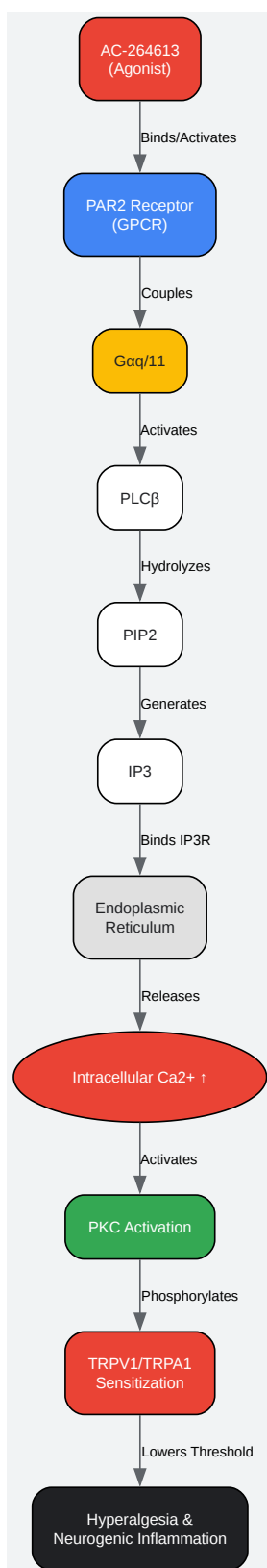
Property	Specification
CAS Number	1051487-82-1
Molecular Weight	400.27 g/mol
Target	PAR2 (Agonist)
Potency (EC50)	~30–100 nM (Human PAR2)
Solubility (Stock)	DMSO (up to 100 mM)
Solubility (Aqueous)	Negligible (Precipitates >10 µM without carrier)

Standard Preparation Protocol

- **Stock Solution:** Dissolve 10 mg **AC-264613** in 2.5 mL anhydrous DMSO to generate a 10 mM stock. Aliquot into 50 µL vials and store at -20°C. Avoid repeated freeze-thaw cycles.
- **Working Solution (In Vitro):** Dilute stock 1:1000 in assay buffer (HBSS + 0.1% BSA) immediately prior to use. Critical: BSA or Pluronic F-127 is required to prevent adherence to plasticware.
- **Working Solution (In Vivo):** Dilute DMSO stock into sterile saline containing 20% cyclodextrin (HP-β-CD) or 10% Tween-80 to maintain solubility at injection concentrations.

Mechanistic Signaling Pathway

AC-264613 binds to PAR2, triggering Gq-protein coupling. This initiates a cascade leading to intracellular calcium release and sensitization of ion channels (TRPV1/TRPA1), which lowers the firing threshold of nociceptors.



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Figure 1: Signal transduction pathway of **AC-264613**-mediated PAR2 activation leading to nociceptive sensitization.

Protocol A: In Vitro Functional Validation (Calcium Flux)

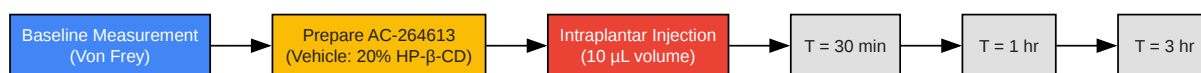
Purpose: Verify compound activity and receptor expression before animal studies. System: FLIPR Calcium Assay or Fura-2 Ratiometric Imaging.

- Cell Seeding: Plate PAR2-expressing cells (e.g., HEK293-PAR2, A549, or primary DRG neurons) at 50,000 cells/well in a black-walled 96-well plate. Incubate overnight.
- Dye Loading: Aspirate media. Add 100 μ L Calcium-6 or Fura-2 AM dye in HBSS (with 2.5 mM Probenecid to inhibit anion transport). Incubate 1 hour at 37°C.
- Baseline: Measure fluorescence for 30 seconds to establish baseline.
- Agonist Addition: Inject 20 μ L of **AC-264613** (Final concentration range: 1 nM – 10 μ M).
 - Positive Control:[1] Trypsin (100 nM) or SLIGRL-NH2 (10 μ M).
 - Negative Control: Vehicle (0.1% DMSO in HBSS).
- Readout: Monitor fluorescence peak within 60-90 seconds.
- Validation Criteria: A successful assay must show a dose-dependent increase in cytosolic calcium with an EC50 between 30–100 nM.

Protocol B: In Vivo Model of Mechanical Hyperalgesia

Purpose: Establish a model of protease-mediated peripheral pain in mice (C57BL/6). Readout: Von Frey Filament Threshold.

Experimental Workflow



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Figure 2: Workflow for assessing mechanical hyperalgesia following local administration.

Step-by-Step Methodology

- Acclimatization: Place mice in plexiglass chambers on a wire mesh grid for 30-60 minutes daily for 3 days prior to testing.
- Baseline Testing: Measure the paw withdrawal threshold (PWT) using the Up-Down Method (Dixon) with Von Frey filaments.
 - Exclusion Criteria: Exclude mice with baseline PWT < 0.6g or > 2.0g.
- Compound Administration (Intraplantar):
 - Restrain the mouse gently.
 - Inject 10 μ L of **AC-264613** into the plantar surface of the right hind paw.
 - Dose Range: 0.3 – 3.0 nmol/paw (approx. 0.1 – 1.0 μ g).
 - Note: **AC-264613** is ~300x more potent than SLIGRL.^{[2][3]} Do not use peptide doses (μ mol range).
- Control Groups:
 - Vehicle (Saline + DMSO/Cyclodextrin).
 - SLIGRL-NH2 (100 nmol/paw) as a comparator.
- Post-Injection Measurement: Assess PWT at 30 min, 1h, 3h, and 6h.
- Expected Result: A significant reduction in PWT (mechanical allodynia) peaking at 1 hour and resolving by 6-24 hours depending on dose.

Comparative Data: AC-264613 vs. Peptide Agonists[2][3][4][5][6][7]

Feature	AC-264613	SLIGRL-NH2	Significance
Class	Small Molecule (Non-peptide)	Synthetic Peptide	AC-264613 is metabolically stable. [2][3][4]
Potency (Ca ²⁺ EC ₅₀)	30 - 100 nM	~30,000 nM (30 µM)	AC-264613 is ~300x more potent.
Selectivity	PAR2 (High)	PAR2 (Moderate)	SLIGRL can have off-target effects at high doses.
In Vivo Duration	Prolonged (>3 hrs)	Transient (<1 hr)	Better for studying sustained inflammation.
Systemic Activity	Active (Crosses BBB)	Poor (Rapid degradation)	AC-264613 can be used i.p. (10 mg/kg). [5]

References

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